

Application Note: Proposed Total Synthesis of 9-Hydroxyeriobofuran

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Compound of Interest

Compound Name: 9-Hydroxyeriobofuran

Cat. No.: B593529

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This document outlines a proposed protocol for the total synthesis of **9-Hydroxyeriobofuran**, a novel benzofuran derivative with potential therapeutic applications. Due to the absence of a published total synthesis for this specific compound, this protocol is a composite of established and reliable methods for the synthesis of substituted benzofurans. The proposed route is designed to be efficient and adaptable for the synthesis of related analogs for structure-activity relationship (SAR) studies.

Introduction

Benzofuran derivatives are a significant class of heterocyclic compounds found in numerous natural products and pharmacologically active molecules.^{[1][2]} They exhibit a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.^{[1][2]}

9-Hydroxyeriobofuran is a promising target for synthesis due to its potential as a bioactive compound. This protocol details a plausible synthetic pathway, providing researchers with a foundational method for its preparation and future investigation.

Proposed Synthetic Pathway

The proposed synthesis of **9-Hydroxyeriobofuran** involves a multi-step sequence commencing with commercially available starting materials. The key steps include a Perkin-type reaction to construct the benzofuran core, followed by functional group manipulations to install the requisite hydroxyl group.

Diagram of the Proposed Synthetic Workflow:



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References

- 1. mdpi.com [mdpi.com]
- 2. A Comprehensive Review on Benzofuran Synthesis Featuring Innovative and Catalytic Strategies - PMC [pmc.ncbi.nlm.nih.gov]
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